

# Application Notes and Protocols for Eupafolin in Cancer Cell Line Studies

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## Compound of Interest

Compound Name: Eupahualin C

Cat. No.: B593240

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A Note on the Compound: Initial searches for "**Eupahualin C**" did not yield specific scientific literature for its use in cancer research. The following application notes and protocols are based on the closely related and well-researched flavonoid, Eupafolin, which has demonstrated significant anti-cancer properties.

## Introduction

Eupafolin is a flavonoid that has been isolated from various plants, including Eupatorium perfoliatum (common boneset) and sage.[1][2] It has garnered interest in oncological research due to its demonstrated anti-inflammatory, antioxidant, and anti-tumor activities.[1][3] Studies have shown that Eupafolin can inhibit the proliferation of cancer cells, induce apoptosis (programmed cell death), and trigger autophagy.[1] Its mechanisms of action often involve the modulation of key cellular signaling pathways implicated in cancer progression, such as the PI3K/AKT/mTOR and MAPK pathways.[1][2] These properties make Eupafolin a promising candidate for further investigation in cancer therapy and drug development.

## Data Presentation

The following tables summarize the quantitative data from studies on Eupafolin's effects on cancer cell lines.

Table 1: Cytotoxicity of Eupafolin in Cancer Cell Lines

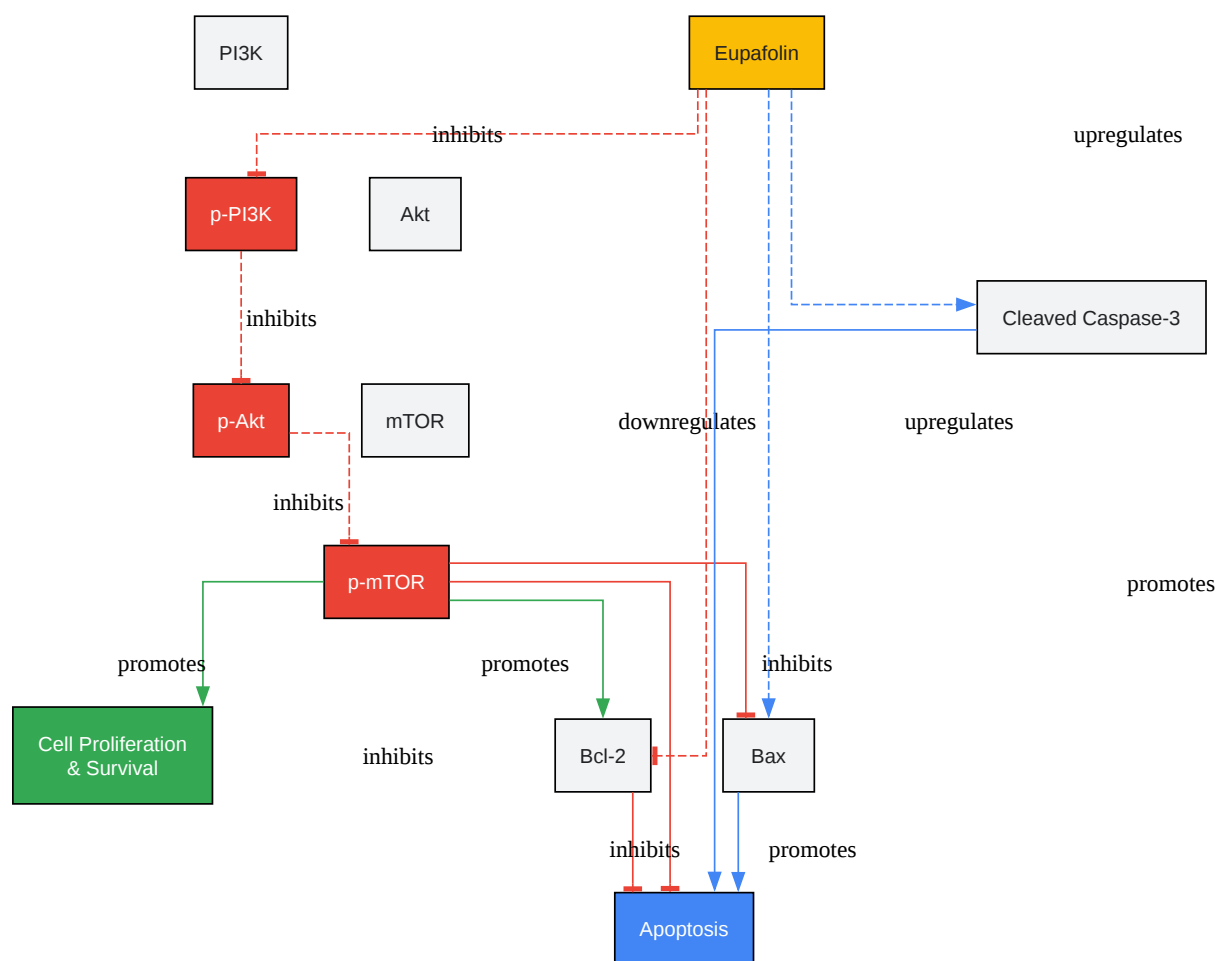
Cell Line	Cancer Type	Assay	Incubation Time (h)	IC50 (μM)	Reference
EO771	Mouse Breast Cancer	CCK-8	24	Not specified	<a href="#">[2]</a>
EO771	Mouse Breast Cancer	CCK-8	36	Not specified	<a href="#">[2]</a>
EO771	Mouse Breast Cancer	CCK-8	48	Not specified	<a href="#">[2]</a>
MCF-7	Human Breast Cancer	Not specified	Not specified	Not specified	<a href="#">[1]</a>
MDA-MB-231	Human Breast Cancer	Not specified	Not specified	Not specified	<a href="#">[1]</a>

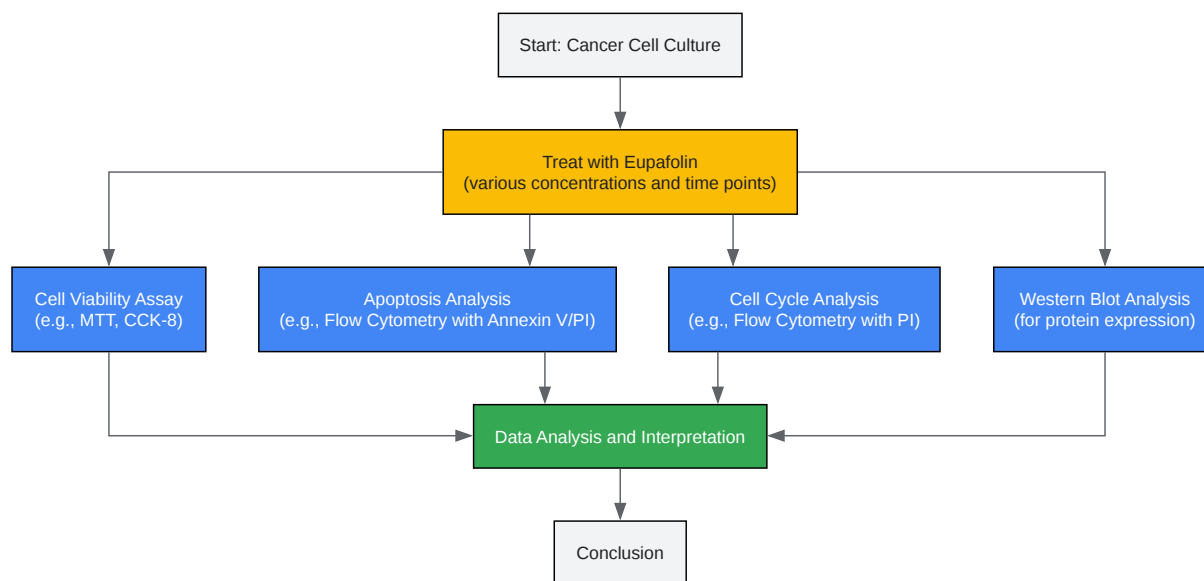
Table 2: Effects of Eupafolin on Protein Expression in Breast Cancer Cells

Cell Line	Treatment	Protein	Effect	Reference
EO771	Eupafolin	p-PI3K	Decrease	<a href="#">[2]</a>
EO771	Eupafolin	p-Akt	Decrease	<a href="#">[2]</a>
EO771	Eupafolin	p-mTOR	Decrease	<a href="#">[2]</a>
EO771	Eupafolin	Bcl-2	Decrease	<a href="#">[2]</a>
EO771	Eupafolin	Bax	Increase	<a href="#">[2]</a>
EO771	Eupafolin	Cleaved caspase-3	Increase	<a href="#">[2]</a>
Breast Cancer Cells	Eupafolin	Bcl-2	Decrease	<a href="#">[1]</a>
Breast Cancer Cells	Eupafolin	Bax	Increase	<a href="#">[1]</a>
Breast Cancer Cells	Eupafolin	Cleaved caspase-3	Increase	<a href="#">[1]</a>
Breast Cancer Cells	Eupafolin	LC3B-II	Increase	<a href="#">[1]</a>
Breast Cancer Cells	Eupafolin	Beclin-1	Increase	<a href="#">[1]</a>

## Signaling Pathways and Experimental Workflows

### Signaling Pathway of Eupafolin in Breast Cancer Cells





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## References

- 1. researchgate.net [researchgate.net]
- 2. Eupafolin inhibits breast cancer cell proliferation and induces apoptosis by inhibiting the PI3K/Akt/mTOR pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

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